

2-Chloro-N-methyl-6-nitrobenzylamine CAS number and properties

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Compound of Interest

Compound Name: 2-Chloro-N-methyl-6-nitrobenzylamine

CAS No.: 94108-15-3

Cat. No.: B12669550

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Technical Monograph: 2-Chloro-N-methyl-6-nitrobenzylamine

Core Identity & Chemical Profile[1][2][3][4]

2-Chloro-N-methyl-6-nitrobenzylamine is a specialized secondary amine intermediate used primarily in the synthesis of fused heterocyclic systems, particularly benzimidazoles, quinoxalines, and quinazolines. Its structure features a highly functionalized benzene ring with an electron-withdrawing nitro group and a halogen (chlorine) ortho to the benzylic position, making it a versatile scaffold for nucleophilic aromatic substitution (

) and reductive cyclization strategies.[1]

Key Identifiers

Property	Detail
Chemical Name	2-Chloro-N-methyl-6-nitrobenzylamine
IUPAC Name	N-(2-Chloro-6-nitrophenyl)methyl-N-methylamine
Molecular Formula	
Molecular Weight	200.62 g/mol
Parent CAS (Primary Amine)	101252-73-7 (2-Chloro-6-nitrobenzylamine)
Precursor CAS (Aldehyde)	6361-22-4 (2-Chloro-6-nitrobenzaldehyde)
Appearance	Yellow crystalline solid or viscous oil (depending on purity)
Solubility	Soluble in DCM, MeOH, EtOAc; Low solubility in water (free base)

Physicochemical Properties & Stability[3]

The presence of the nitro group (

) at the 6-position and the chlorine atom (

) at the 2-position creates a unique electronic environment. The nitro group is strongly electron-withdrawing, which slightly reduces the basicity of the benzylic amine compared to unsubstituted benzylamine.

Parameter	Value (Predicted/Experimental)	Significance
pKa (Conjugate Acid)	~8.8 - 9.2	Slightly less basic than benzylamine (pKa ~9.[1]5) due to inductive withdrawal by .
LogP	~1.8 - 2.1	Moderate lipophilicity; suitable for organic extraction.[1]
H-Bond Donors	1 (Secondary Amine)	Critical for hydrogen bonding in active sites or crystal packing.[1]
H-Bond Acceptors	3 (Nitro group + Amine)	Facilitates interaction with polar solvents.[1]
Thermal Stability	Caution: Nitro-aromatics can decompose exothermically >150°C.	Avoid distillation at high temperatures; use column chromatography for purification.[1]

Synthetic Protocol: The "Gold Standard" Route

While the primary amine (CAS 101252-73-7) is commercially available, the N-methyl derivative is most reliably synthesized de novo to avoid over-alkylation byproducts common in direct alkylation. The preferred method is Reductive Amination of 2-Chloro-6-nitrobenzaldehyde (CAS 6361-22-4).[1]

Method A: Reductive Amination (Recommended)

This protocol ensures mono-methylation and high purity.[1]

Reagents:

- Precursor: 2-Chloro-6-nitrobenzaldehyde (1.0 eq)
- Amine Source: Methylamine (2.0 M in THF or MeOH, 1.5 eq)[1]

- Reducing Agent: Sodium Triacetoxyborohydride () or Sodium Cyanoborohydride () (1.5 eq)[1]
- Solvent: 1,2-Dichloroethane (DCE) or Methanol (MeOH)
- Acid Catalyst: Acetic Acid (AcOH) (1.0 eq, optional to accelerate imine formation)

Step-by-Step Protocol:

- Imine Formation: Dissolve 2-Chloro-6-nitrobenzaldehyde in DCE/MeOH under an inert atmosphere (). Add Methylamine solution and Acetic Acid.[1] Stir at Room Temperature (RT) for 1–2 hours. Monitoring: Check by TLC for the disappearance of the aldehyde spot.
- Reduction: Cool the mixture to 0°C. Add the reducing agent (or) portion-wise to control hydrogen evolution.[1]
- Reaction: Allow the mixture to warm to RT and stir for 4–12 hours.
- Quench: Quench with saturated aqueous until pH ~8–9.
- Extraction: Extract with Dichloromethane (, 3x).[1][2] Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification: Purify via flash column chromatography (Silica gel; Eluent: DCM/MeOH 95:5).

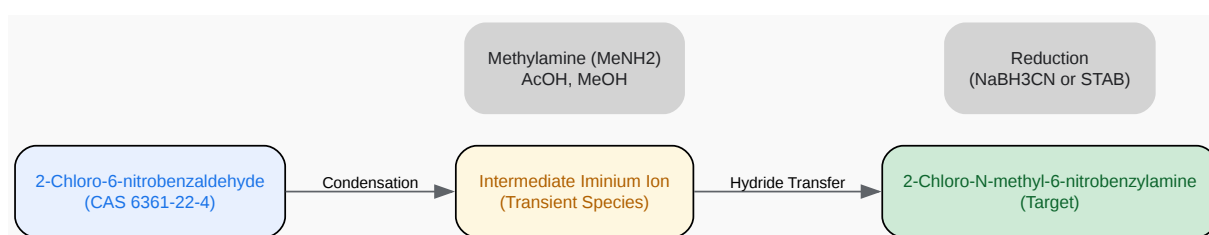
Yield: Typically 85–92%.

Method B: Nucleophilic Substitution (Alternative)

Use only if the benzyl halide is available. Precursor: 2-Chloro-6-nitrobenzyl chloride (or bromide).[1] Reagent: Methylamine (large excess, >5 eq) to prevent formation of the tertiary amine. Risk: Significant risk of over-alkylation to N,N-dimethyl-2-chloro-6-nitrobenzylamine.

Reaction Mechanism & Pathway Visualization[7]

The synthesis relies on the formation of an electrophilic iminium ion, which is then selectively reduced to the secondary amine.



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Figure 1: Reductive amination pathway.[1][3] The aldehyde is condensed with methylamine to form an imine, which is reduced in situ to the target secondary amine.

Applications in Drug Discovery[3]

This intermediate is a critical "lynchpin" scaffold for synthesizing fused bicyclic heterocycles. The nitro group serves as a latent amine (via reduction), and the chlorine atom serves as a handle for further functionalization or cyclization.[1]

Synthesis of N-Methyl-Benzimidazoles

- Mechanism: Reduction of the nitro group to an aniline (), followed by cyclization with the benzylic amine.[1]

- Reagents:

or

(Reduction)

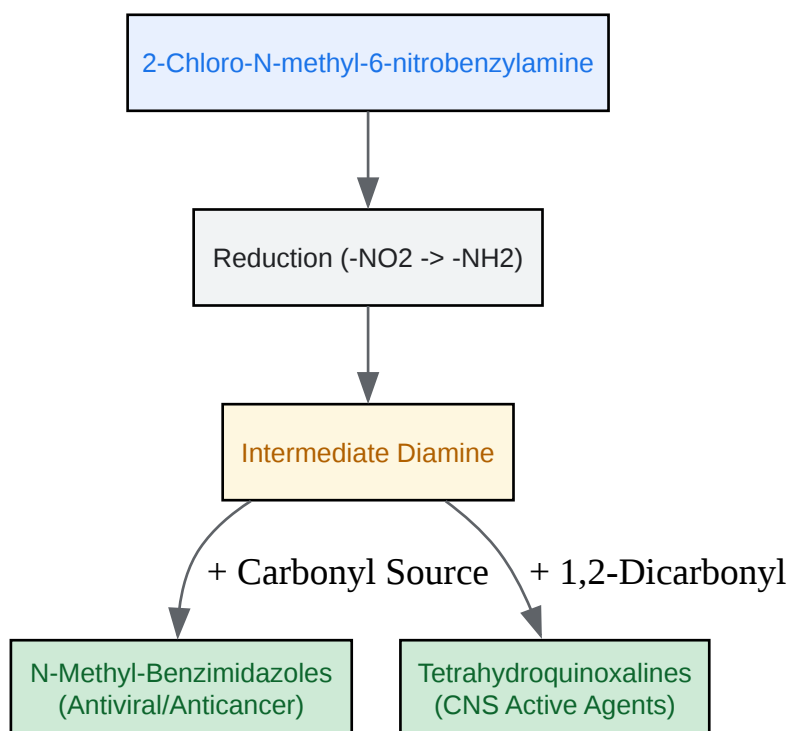
Aldehyde/Acid (Cyclization).[1]

Synthesis of Quinoxalines

- Mechanism: The benzylic amine can participate in cyclization with adjacent carbonyls after the nitro group is reduced.[1]

Kinase Inhibitor Scaffolds

- The 2-chloro-6-nitrobenzyl moiety mimics the steric and electronic properties of adenosine in the ATP-binding pocket of certain kinases (e.g., EGFR, VEGFR).



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Figure 2: Divergent synthesis pathways. The target molecule serves as a precursor to two major classes of bioactive heterocycles.

Safety & Handling Protocols

Hazard Identification:

- Nitro Compounds: Potential for energetic decomposition.[1] Do not heat dry residues above 100°C.
- Skin/Eye Irritant: Benzylic amines are corrosive and can cause severe skin burns.[1]
- Toxicity: Treat as a potential mutagen (Ames positive) due to the nitro-aromatic moiety.[1]

Self-Validating Safety Protocol:

- TLC Monitoring: Always confirm the consumption of the aldehyde (Rf ~0.6 in Hex/EtOAc 7:3) before workup to avoid handling toxic aldehyde residues.[1]
- Quenching: Ensure complete neutralization of borohydride reagents with dilute acid or bicarbonate before extraction to prevent hydrogen gas buildup in separatory funnels.[1]
- Waste: Segregate halogenated organic waste (DCM) from non-halogenated waste.

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